

# An In-depth Technical Guide to 2-Iodo-4-azidophenol

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## Compound of Interest

Compound Name: 2-Iodo-4-azidophenol

Cat. No.: B165371

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **2-Iodo-4-azidophenol**, a compound of interest in various research and development applications. This document outlines its fundamental molecular characteristics and provides a framework for its potential experimental use.

## Core Molecular Data

The fundamental properties of **2-Iodo-4-azidophenol** are summarized in the table below. These values are calculated based on the constituent atoms of the molecule.

Property	Value
Chemical Formula	C <sub>6</sub> H <sub>4</sub> IN <sub>3</sub> O
Molecular Weight	261.02 g/mol

## Synthesis of 2-Iodo-4-azidophenol: An Experimental Protocol

The following section details a representative experimental protocol for the synthesis of **2-Iodo-4-azidophenol**. This protocol is provided for informational purposes and should be adapted and optimized based on specific laboratory conditions and safety protocols.

Objective: To synthesize **2-Iodo-4-azidophenol** from a suitable starting material.

Materials:

- 4-Azidophenol
- N-Iodosuccinimide (NIS)
- Acetonitrile (anhydrous)
- Dichloromethane (DCM)
- Saturated sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Stir bar
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

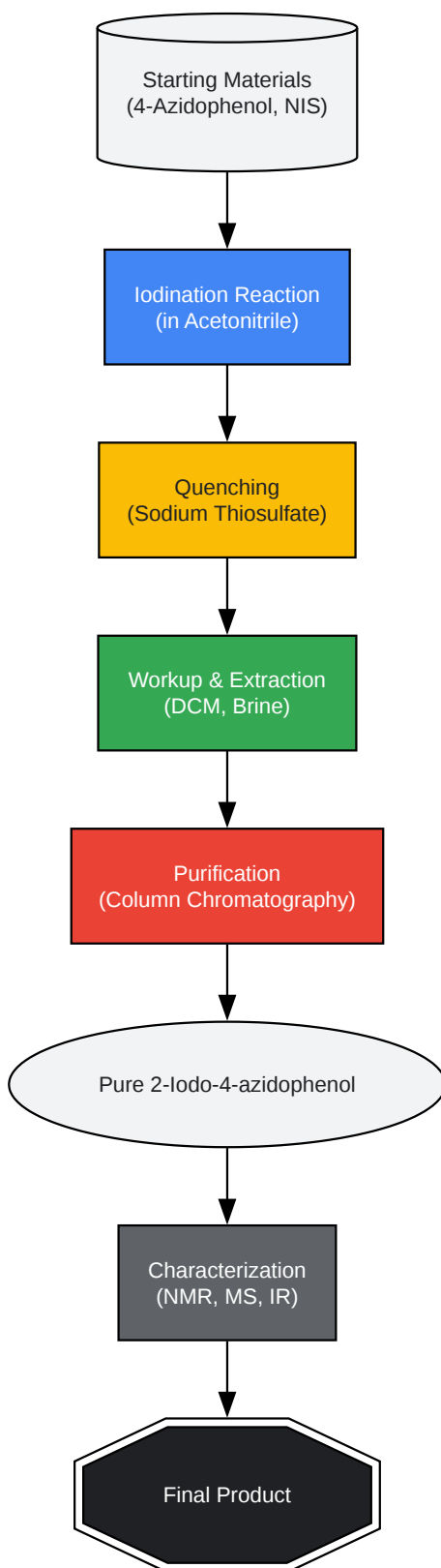
- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 4-azidophenol in anhydrous acetonitrile. Place the flask on a magnetic stirrer and add a stir bar.

- **Iodination:** To the stirring solution, add N-Iodosuccinimide (NIS) portion-wise at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench the reaction mixture by adding a saturated solution of sodium thiosulfate to reduce any unreacted iodine.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with dichloromethane. Wash the organic layer with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate solvent system to yield pure **2-Iodo-4-azidophenol**.

**Safety Precautions:** Azide compounds are potentially explosive and should be handled with extreme caution. All procedures should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn.

## Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from the starting materials to the final, characterized product.



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Caption: Workflow for the synthesis and characterization of **2-Iodo-4-azidophenol**.

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